

# Z-Glu(otbu)-onp CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-Glu(otbu)-onp

Cat. No.: B612869

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Z-L-Glu(OtBu)-ONp | C<sub>23</sub>H<sub>26</sub>N<sub>2</sub>O<sub>8</sub> | ChemSpider Z-L-Glu(OtBu)-ONp | C<sub>23</sub>H<sub>26</sub>N<sub>2</sub>O<sub>8</sub> | CID 11623588 - structure, chemical names, physical and chemical properties, classification, patents, literature, ... --INVALID-LINK-- Z-L-Glu(OtBu)-ONp | 3306-13-8 - LGC Standards Z-L-Glu(OtBu)-ONp; CAS Number: 3306-13-8; EC Number: 221-994-3; Synonym: N- $\alpha$ -Cbz-L-glutamic acid  $\gamma$ -p-nitrophenyl  $\alpha$ -tert-butyl ester, ... --INVALID-LINK-- **Z-Glu(OtBu)-ONp** | CAS 3306-13-8 | SC-258079 - Santa Cruz Biotechnology **Z-Glu(OtBu)-ONp** is a protected amino acid. ... **Z-Glu(OtBu)-ONp**. sc-258079. CAS 3306-13-8. Formula: C<sub>23</sub>H<sub>26</sub>N<sub>2</sub>O<sub>8</sub>. MW: 458.46. --INVALID-LINK-- CAS 3306-13-8 Z-L-Glu(OtBu)-ONp - Cymit Quimica Z-L-Glu(OtBu)-ONp. CAS 3306-13-8. MDL: MFCD00037805. Molecular Formula: C<sub>23</sub>H<sub>26</sub>N<sub>2</sub>O<sub>8</sub>. Molecular Weight: 458.46 g/mol . InChI Key: ... --INVALID-LINK-- Z-L-Glu(OtBu)-ONp | CAS 3306-13-8 | J&K Scientific Z-L-Glu(OtBu)-ONp, CAS 3306-13-8, MF C<sub>23</sub>H<sub>26</sub>N<sub>2</sub>O<sub>8</sub>, MW 458.46. Purity: 98%. Inquiry. Add to cart. Description. Synonyms: N-alpha-Z-L-glutamic acid alpha-tert-butyl ... --INVALID-LINK-- Z-L-Glu(OtBu)-ONp 3306-13-8 - ChemInc Z-L-Glu(OtBu)-ONp. C<sub>23</sub>H<sub>26</sub>N<sub>2</sub>O<sub>8</sub>. MW: 458.46. CAS: 3306-13-8. MDL Number: MFCD00037805. store at 2-8°C. --INVALID-LINK-- Z-L-Glu(OtBu)-ONp | CAS 3306-13-8 | Biosynth Biosynth is a supplier of Z-L-Glu(OtBu)-ONp. ... CAS number: 3306-13-8. Molecular formula: C<sub>23</sub>H<sub>26</sub>N<sub>2</sub>O<sub>8</sub>. Molecular weight: 458.46. --INVALID-LINK-- Z-L-Glu(OtBu)-ONp | 3306-13-8 - Toronto Research Chemicals Synonyms: N- $\alpha$ -Cbz-L-glutamic acid  $\gamma$ -p-nitrophenyl  $\alpha$ -tert-butyl ester, N-(Benzyloxycarbonyl)-L-glutamic Acid  $\alpha$ -tert-Butyl  $\gamma$ -(4-nitrophenyl) Ester. --INVALID-LINK-- Z-L-Glu(OtBu)-ONp | 3306-13-8 | Carbosynth Z-L-Glu(OtBu)-ONp; CAS Number: 3306-13-8; EC Number: 221-994-3; Synonym: N- $\alpha$ -Cbz-L-glutamic acid  $\gamma$ -p-nitrophenyl  $\alpha$ -tert-butyl ester, ... --INVALID-LINK-- 3306-13-8 - Z-L-Glu(OtBu)-ONp, 98% - Alfa Aesar Z-L-Glu(OtBu)-ONp, 98%. CAS 3306-13-8. Synonym. N-alpha-Z-L-glutamic acid alpha-tert-butyl ester gamma-p-nitrophenyl ester. Formula.

C23H26N2O8. Weight. --INVALID-LINK-- Z-L-Glu(OtBu)-ONp | 3306-13-8 | Glentham Life Sciences Glentham Code: GK0933; Product Name: Z-L-Glu(OtBu)-ONp; CAS Number: 3306-13-8; MDL Number: MFCD00037805; PubChem SID: 135274900; Molecular Formula: C23H26N2O8 ... --INVALID-LINK-- In-Depth Technical Guide: **Z-Glu(OtBu)-ONp**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Z-Glu(OtBu)-ONp**, a critical reagent in peptide synthesis and related research. It details its chemical properties, applications, and the methodologies for its use.

## Chemical and Physical Properties

**Z-Glu(OtBu)-ONp**, with the full chemical name N- $\alpha$ -Benzyloxycarbonyl-L-glutamic acid  $\alpha$ -tert-butyl ester  $\gamma$ -p-nitrophenyl ester, is a protected amino acid derivative. The benzyloxycarbonyl (Z) group protects the  $\alpha$ -amino group, the tert-butyl (OtBu) ester protects the  $\alpha$ -carboxyl group, and the p-nitrophenyl (ONp) ester activates the  $\gamma$ -carboxyl group for peptide bond formation.

A summary of its key identifiers and properties is presented below:

Property	Value
CAS Number	3306-13-8
Molecular Formula	C23H26N2O8
Molecular Weight	458.46 g/mol
Synonyms	N- $\alpha$ -Cbz-L-glutamic acid $\gamma$ -p-nitrophenyl $\alpha$ -tert-butyl ester, N-(Benzyloxycarbonyl)-L-glutamic Acid $\alpha$ -tert-Butyl $\gamma$ -(4-nitrophenyl) Ester

## Applications in Peptide Synthesis

**Z-Glu(OtBu)-ONp** is primarily utilized as a building block in solid-phase and solution-phase peptide synthesis. The ONp ester provides a highly reactive site for nucleophilic attack by the amino group of another amino acid or peptide, facilitating the formation of a peptide bond at the  $\gamma$ -carboxyl group of the glutamic acid residue.

The orthogonal protecting groups (Z and Otbu) are crucial for selective deprotection during the synthesis of complex peptides. The Z group is typically removed by catalytic hydrogenation, while the Otbu group is cleaved under acidic conditions. This differential stability allows for precise control over the peptide elongation process.

## Experimental Protocols

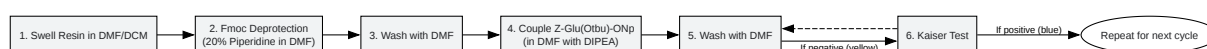
### Peptide Coupling Reaction using Z-Glu(Otbu)-ONp

This protocol outlines a general procedure for coupling **Z-Glu(Otbu)-ONp** to a resin-bound amino acid in solid-phase peptide synthesis.

Materials:

- **Z-Glu(Otbu)-ONp**
- Amino-functionalized resin (e.g., Wang resin, Rink amide resin)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine solution (20% in DMF)
- Diisopropylethylamine (DIPEA)
- Kaiser test reagents

Workflow:



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Caption: Solid-Phase Peptide Synthesis Workflow.

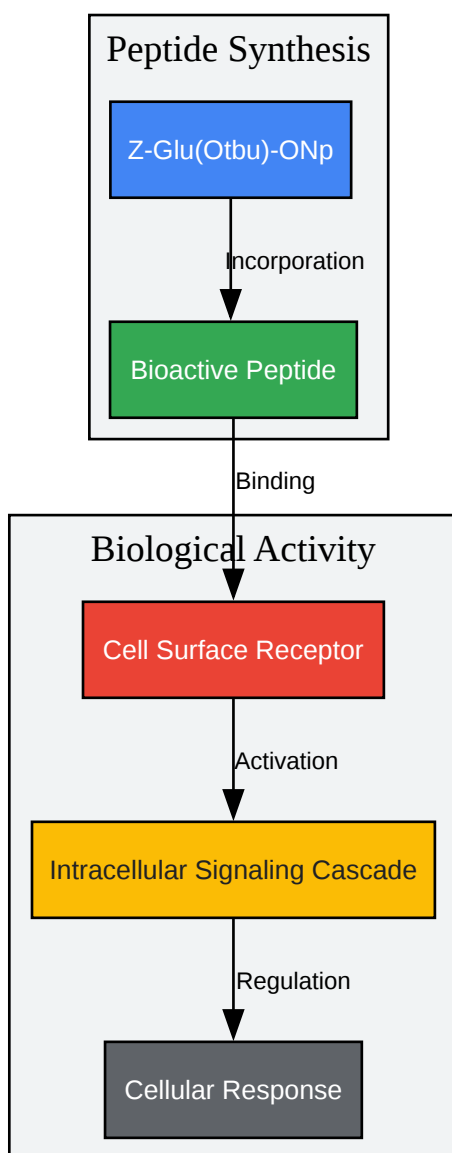
Procedure:

- **Resin Swelling:** Swell the amino-functionalized resin in a suitable solvent such as DMF or DCM for 30 minutes.
- **Fmoc Deprotection:** If the resin is Fmoc-protected, treat it with a 20% solution of piperidine in DMF to remove the Fmoc group.
- **Washing:** Thoroughly wash the resin with DMF to remove excess piperidine.
- **Coupling:** Dissolve **Z-Glu(Otbu)-ONp** (typically 2-3 equivalents relative to the resin loading) in DMF. Add the solution to the resin, followed by the addition of a base such as DIPEA (2-3 equivalents). Allow the reaction to proceed for 2-4 hours at room temperature.
- **Washing:** Wash the resin with DMF to remove unreacted reagents.
- **Monitoring:** Perform a Kaiser test to confirm the completion of the coupling reaction. A negative result (yellow beads) indicates a complete reaction.

## Signaling Pathway Involvement

While **Z-Glu(Otbu)-ONp** is a synthetic building block and not directly involved in biological signaling pathways, the glutamic acid residue it carries is a fundamental component of many biologically active peptides and proteins. These peptides can participate in a vast array of signaling pathways. For instance, peptides containing glutamic acid can act as ligands for cell surface receptors, initiating intracellular signaling cascades.

Logical Relationship:



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Caption: From Synthesis to Biological Function.

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